

Application Notes and Protocols: CU-3 Dosage and Administration

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Compound of Interest

Compound Name: CU-3
CAS No.: 1815598-71-0
Cat. No.: B3348672

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Compound: **CU-3** (Cardio-Upregulator 3) Target: Selective agonist for the Cardioprotective Receptor Beta (CR- β) Therapeutic Area (Investigational): Acute Myocardial Infarction

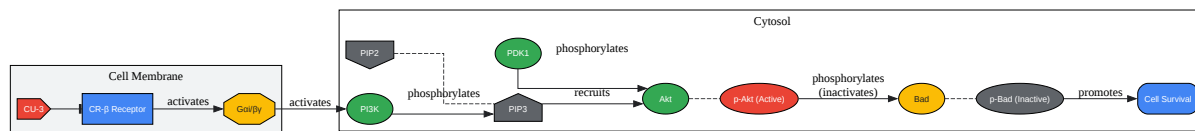
Introduction

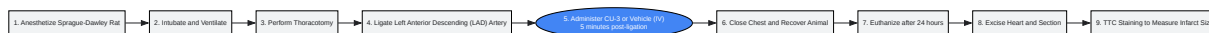
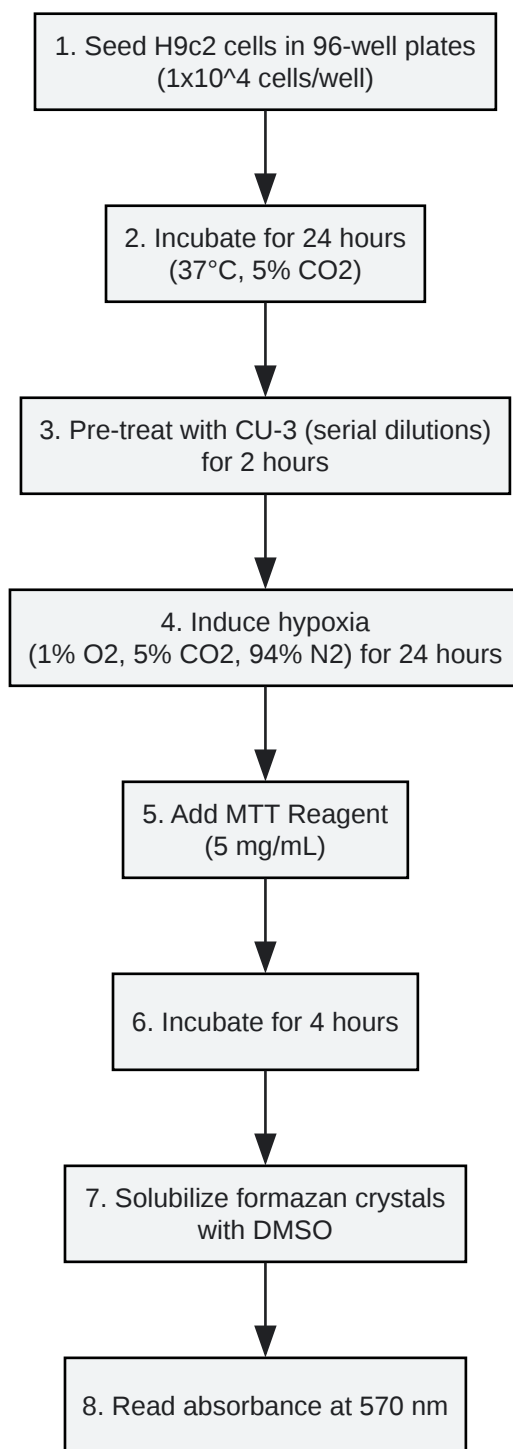
CU-3 is a novel small molecule agonist designed for high-affinity and selective binding to the Cardioprotective Receptor Beta (CR- β), a G-protein coupled receptor (GPCR) predominantly expressed in cardiomyocytes. Preclinical evidence suggests that activation of CR- β by **CU-3** initiates a signaling cascade that promotes cardiomyocyte survival and mitigates ischemic damage. These application notes provide a summary of preclinical data and detailed protocols for the experimental use of **CU-3**.

Mechanism of Action: CR- β Signaling Pathway

Upon binding to the CR- β receptor, **CU-3** induces a conformational change that facilitates the activation of a coupled G-protein (G α i). This activation leads to the dissociation of the G α i subunit, which in turn activates Phosphoinositide 3-kinase (PI3K). PI3K then phosphorylates Phosphatidylinositol 4,5-bisphosphate (PIP2) to generate Phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a docking site for Akt (Protein Kinase B), which is

subsequently phosphorylated and activated by PDK1. Activated Akt proceeds to phosphorylate and inactivate pro-apoptotic proteins such as Bad, thereby promoting cell survival.





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